

Using IR-895 for live-cell imaging

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Compound of Interest

Compound Name: IR-895
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Application Note & Protocol

IR-895: A Specialist Near-Infrared Dye for High-Fidelity Live-Cell Imaging

Abstract

Live-cell imaging is a cornerstone of modern cell biology, pharmacology, and drug development, offering a window into the dynamic processes that govern cellular function.^[1] However, conventional fluorescence microscopy using visible light fluorophores is often hampered by challenges such as cellular autofluorescence, light scattering, and phototoxicity.^{[2][3]} This application note provides a comprehensive guide to the use of **IR-895**, a heptamethine cyanine dye operating in the near-infrared (NIR) spectrum, for live-cell imaging. We will explore the fundamental advantages of imaging within the NIR window (650-900 nm), detail the photophysical characteristics of **IR-895**, and provide validated, step-by-step protocols for its application.^[4] Furthermore, we will discuss the causality behind experimental choices, best practices for image acquisition, and a systematic approach to troubleshooting, empowering researchers to achieve high-quality, reproducible results with minimal perturbation to cellular physiology.

The Near-Infrared Advantage in Live-Cell Imaging

The transition from visible to near-infrared (NIR) fluorescence imaging represents a significant technological leap for studying living systems. Biological tissues and cells contain endogenous fluorophores, such as flavins and NADPH, that generate a background haze of autofluorescence, primarily within the 350-500 nm range.[3] By utilizing probes that excite and emit in the NIR-I window (650-900 nm), we effectively sidestep this intrinsic background, dramatically enhancing the signal-to-noise ratio.[4][5]

Key Advantages of the NIR Spectrum:

- **Reduced Autofluorescence:** Biological samples exhibit minimal autofluorescence in the NIR range, leading to darker backgrounds and clearer signals.[6][7]
- **Minimized Light Scattering:** Longer wavelength NIR light scatters less than shorter wavelength visible light as it passes through tissue and cellular components. This results in deeper sample penetration and improved image resolution, particularly in complex 3D cultures like spheroids and organoids.[4][5][8]
- **Lower Phototoxicity:** NIR light has lower energy compared to the UV or blue-green light used to excite conventional fluorophores.[6] This reduces the generation of cytotoxic reactive oxygen species, thereby improving cell viability and enabling long-term time-lapse imaging experiments with minimal impact on cellular health.[2][9]

These properties make NIR dyes like **IR-895** exceptionally well-suited for sensitive applications, including tracking cell migration, monitoring organelle dynamics, and evaluating therapeutic responses in real-time.[1]

Characterization of IR-895

IR-895 is a polymethine cyanine dye engineered for optical imaging applications. Its chemical structure, typical of heptamethine cyanines, features a long, conjugated polymethine chain that dictates its long-wavelength spectral properties.

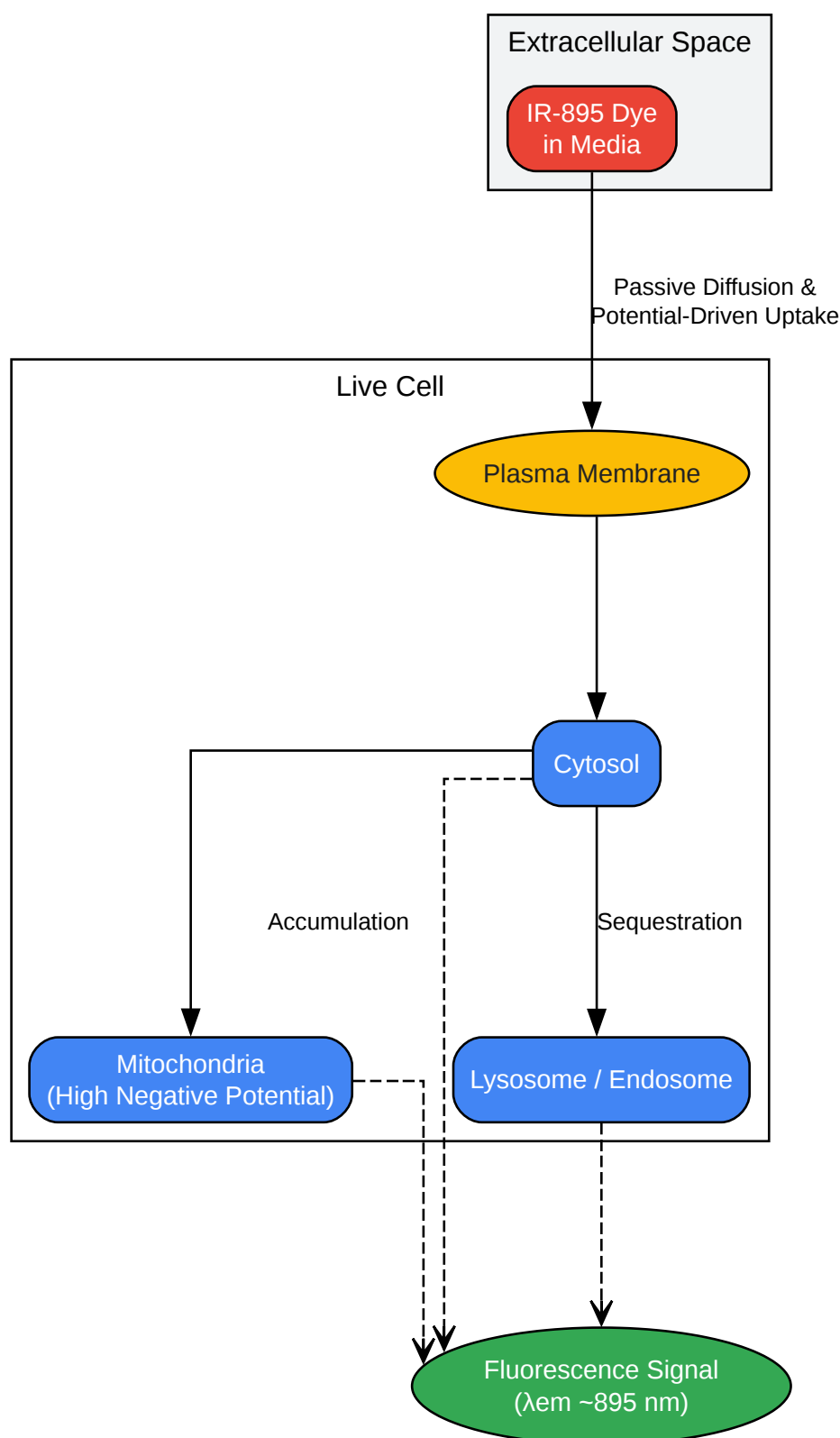
Data Presentation: Photophysical Properties

Property	Value	Rationale & Significance
Excitation Maximum (λ_{ex})	~780 nm	Positioned in the NIR window to minimize autofluorescence and scattering.
Emission Maximum (λ_{em})	~895 nm	Provides a large Stokes shift, which is advantageous for separating the emission signal from the excitation light.
Molar Extinction Coefficient	> 200,000 M ⁻¹ cm ⁻¹	A high value indicates efficient light absorption, leading to brighter fluorescence signals.
Molecular Weight	Varies by salt form	Important for calculating molar concentrations for stock solutions.
Solubility	DMSO, DMF	Insoluble in aqueous buffers; requires an organic solvent for initial stock preparation.

Mechanism of Cellular Uptake and Localization

The precise mechanism of cellular uptake for cyanine dyes can be complex and cell-type dependent. For many cationic heptamethine dyes, uptake is driven by plasma and mitochondrial membrane potentials. The workflow below illustrates the proposed pathway for **IR-895**.

Visualization: Proposed Cellular Uptake Workflow



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Caption: Proposed mechanism for **IR-895** cellular entry and localization.

The process begins with the dye crossing the plasma membrane, a step influenced by both passive diffusion and the cell's membrane potential. Once in the cytosol, cationic dyes like **IR-895** are often sequestered into organelles with negative membrane potentials, most notably mitochondria.^[10] This can lead to a bright, localized signal. In some cases, endocytic pathways may also contribute to uptake, leading to accumulation in lysosomes.^{[10][11]} It is crucial for researchers to empirically determine the subcellular localization in their specific cell model, for instance, by co-staining with organelle-specific trackers.

Experimental Protocols: Staining Live Cells with IR-895

This section provides a robust, self-validating protocol for staining live cells. The key to success is titrating the dye to the lowest effective concentration to minimize potential cytotoxicity and artifacts.^{[12][13]}

Required Materials

- **IR-895** dye powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Complete cell culture medium appropriate for the cell line
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Live-cell imaging dishes or plates (e.g., glass-bottom dishes)
- Adherent cells of interest

Reagent Preparation: IR-895 Stock Solution

Causality: **IR-895** is hydrophobic and requires an organic solvent for solubilization. DMSO is the preferred choice due to its high solvating power and compatibility with cell culture, albeit at very low final concentrations.

- Prepare a 1 mM Stock Solution: Briefly centrifuge the vial of **IR-895** powder to collect the contents at the bottom. Add the appropriate volume of anhydrous DMSO to achieve a 1 mM

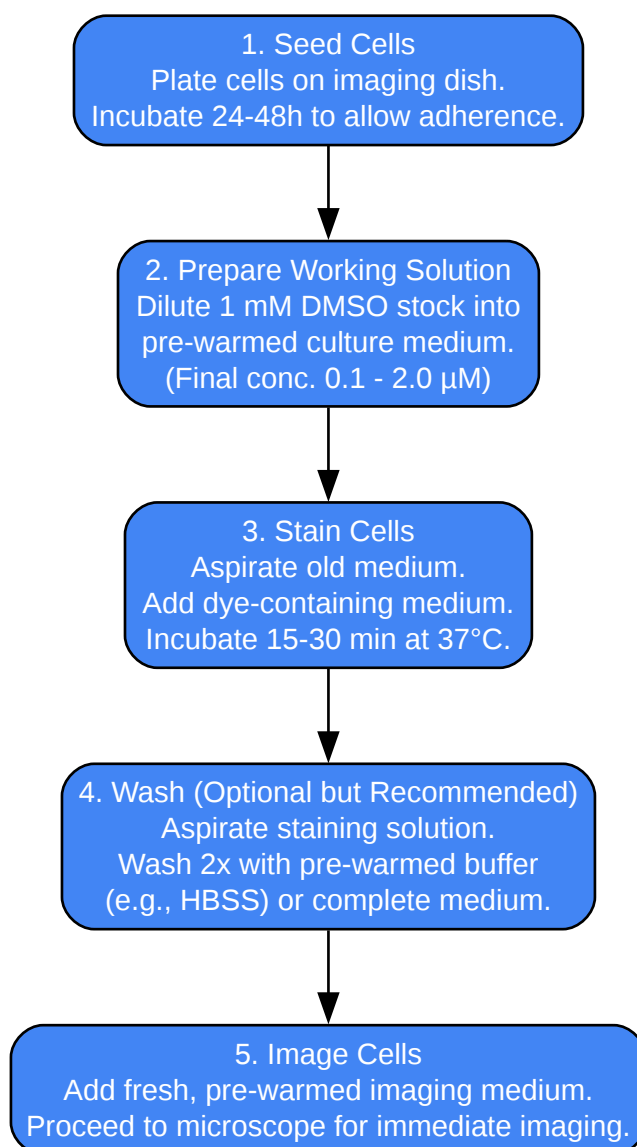
concentration.

- **Ensure Complete Solubilization:** Vortex thoroughly for several minutes until no solid particles are visible.
- **Storage:** Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C, protected from light.

Experimental Workflow: Staining Adherent Cells

The following diagram and protocol outline the standard procedure for labeling live adherent cells.

Visualization: Live-Cell Staining Workflow



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Caption: Step-by-step workflow for staining live adherent cells with **IR-895**.

Step-by-Step Protocol:

- **Cell Seeding:** Plate cells onto a suitable live-cell imaging vessel. Allow cells to adhere and reach the desired confluency (typically 50-70%) before staining.
- **Prepare Staining Solution:** On the day of the experiment, thaw an aliquot of the 1 mM **IR-895** stock solution. Dilute it into pre-warmed, complete cell culture medium to the desired final concentration. A good starting point for optimization is 1 μ M.

- Expert Tip: Always add the DMSO stock to the medium (not the other way around) and mix immediately to prevent dye precipitation. The final DMSO concentration should not exceed 0.1% to avoid solvent toxicity.
- Cell Staining: Remove the existing culture medium from the cells. Gently add the **IR-895** staining solution.
- Incubation: Incubate the cells for 15-30 minutes at 37°C in a CO₂ incubator, protected from light. Incubation time is a critical parameter to optimize.
- Wash and Prepare for Imaging: Aspirate the staining solution. Wash the cells twice with pre-warmed imaging buffer (e.g., HBSS with calcium and magnesium or a phenol red-free medium) to remove unbound dye and reduce background fluorescence.[\[14\]](#)
- Imaging: Add fresh, pre-warmed imaging buffer to the cells and proceed with imaging immediately.

Protocol Optimization for Self-Validation

To ensure that the observed fluorescence is a true representation of a biological state and not a dye-induced artifact, it is essential to optimize the staining conditions.

- Concentration Titration: Test a range of **IR-895** concentrations (e.g., 0.1 µM, 0.5 µM, 1 µM, 2 µM). Use the lowest possible concentration that provides a sufficient signal-to-noise ratio. High concentrations can lead to fluorescence quenching or cytotoxicity.[\[15\]](#)
- Time Course Analysis: Image cells at different time points after staining (e.g., 15 min, 30 min, 60 min) to determine the optimal incubation time for signal development and stability.
- Cytotoxicity Assessment: As a critical control, perform a simple cell viability assay (e.g., using a live/dead stain or a metabolic assay) on a parallel sample treated with the optimized **IR-895** concentration and exposed to the same imaging conditions. This validates that the imaging protocol is not compromising cell health.[\[16\]](#)

Imaging System Configuration and Best Practices

Proper microscope setup is paramount for successful NIR imaging and for preserving the health of your cells.

Recommended Microscope Setup

Component	Specification	Rationale
Light Source	780 nm Laser Line	Provides specific and efficient excitation of IR-895.
Excitation Filter	775/50 nm	Narrows the excitation light to match the dye's absorption peak.
Dichroic Mirror	800 nm long-pass	Efficiently reflects excitation light and transmits emission light.
Emission Filter	850 nm long-pass or 900/75 nm band-pass	Collects the fluorescence signal while blocking stray excitation light.
Detector	NIR-sensitive PMT, Hybrid Detector (HyD), or sCMOS camera	Must have high quantum efficiency in the 850-950 nm range for sensitive detection.

Best Practices for Image Acquisition

The primary goal during image acquisition is to minimize phototoxicity.[\[9\]](#)[\[14\]](#)

- **Use Low Laser Power:** Start with the lowest laser power that provides a discernible signal. Over-saturating the detector does not add information and will damage the cells more quickly.
- **Minimize Exposure Time:** Use the shortest exposure time (for cameras) or fastest scan speed (for confocal systems) that yields an acceptable signal-to-noise ratio.[\[14\]](#)[\[17\]](#)
- **Use Hardware Triggering:** If available, use hardware triggering to ensure the shutter only opens during the actual image acquisition period, minimizing unnecessary light exposure. [\[17\]](#)
- **Time-Lapse Imaging:** For long-term experiments, increase the interval between acquisitions as much as the biological process under investigation will allow.

Troubleshooting Common Issues

Problem	Potential Cause(s)	Recommended Solution(s)
No or Weak Signal	Dye Concentration Too Low: Insufficient dye to generate a strong signal.	Increase the IR-895 concentration in a stepwise manner (e.g., from 0.5 μ M to 1.0 μ M).[18]
Incorrect Filter Set: Excitation or emission filters do not match the dye's spectrum.	Verify that the installed filters are correct for IR-895's excitation (~780 nm) and emission (~895 nm) peaks.	
Detector Not NIR-Sensitive: The detector has low quantum efficiency in the NIR range.	Check the specifications of your microscope's detector. Use a system with a dedicated NIR detector if available.	
High Background	Dye Concentration Too High: Excess unbound dye remains in the medium.	Reduce the IR-895 concentration. Ensure thorough washing (at least 2x) after the staining step.[14]
Dye Precipitation: Dye has aggregated in the medium.	Prepare the staining solution fresh. Add the DMSO stock to pre-warmed medium while vortexing to ensure it stays in solution.	
Evidence of Cell Stress or Death (e.g., Blebbing, Detachment)	Phototoxicity: Excessive exposure to high-intensity laser light.	Reduce laser power and exposure time.[9][14] Increase the interval between time-lapse acquisitions.
Dye Cytotoxicity: The dye concentration is too high for the specific cell type.	Perform a concentration titration and use the lowest effective concentration. Confirm with a viability assay. [13][19]	
Solvent Toxicity: Final DMSO concentration is too high	Recalculate dilutions to ensure the final DMSO concentration	

(>0.1%).

is kept to a minimum.

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